

Fenazaquin Fact Sheet for Experimental Design

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Compound Focus: Fenazaquin

CAS No.: 120928-09-8

Cat. No.: S527855

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For researchers modeling **fenazaquin's** environmental behavior, the following data on its dissipation can serve as a baseline for your experiments.

Table 1: Fenazaquin Dissipation Profile in Select Crops and Environments

System / Commodity	Initial Deposit	Half-life (t _{1/2})	Dissipation Period	Key Metabolites Identified	Reference
Apple fruit (0.004% rate)	3.18 ± 0.03 µg/g	3.62 days	20 days (96.91% dissipation)	Not specified in study	[1]
Apple fruit (0.008% rate)	6.98 ± 0.08 µg/g	4.12 days	30 days (95.84% dissipation)	Not specified in study	[1]
<i>Aspergillus niger</i> culture	-	0.6 days	Rapid metabolism in soil fungus	4-Hydroxyquinazoline, 4-t-butylphenethyl alcohol (TBPE)	[2]
Chemical oxidation (MCPBA)	-	0.1 - 0.5 days	Rapid, concentration-dependent	4-Hydroxyquinazoline, 4-t-butylphenethyl alcohol (TBPE)	[2]

Frequently Asked Questions for Researchers

Q1: What are the primary metabolites of fenazaquin I should account for in my analysis?

The metabolic pathway involves cleavage at the ether bridge. Your analytical methods must be able to detect these primary metabolites, as they are toxicologically relevant [3] [2].

- **4-Hydroxyquinazoline (4-OHQ):** Often formed under processing conditions like pasteurization [3].
- **2-(4-tert-butylphenyl)ethanol (TBPE):** A major plant metabolite that is more toxic than the parent **fenazaquin** and is crucial for consumer risk assessment [3].

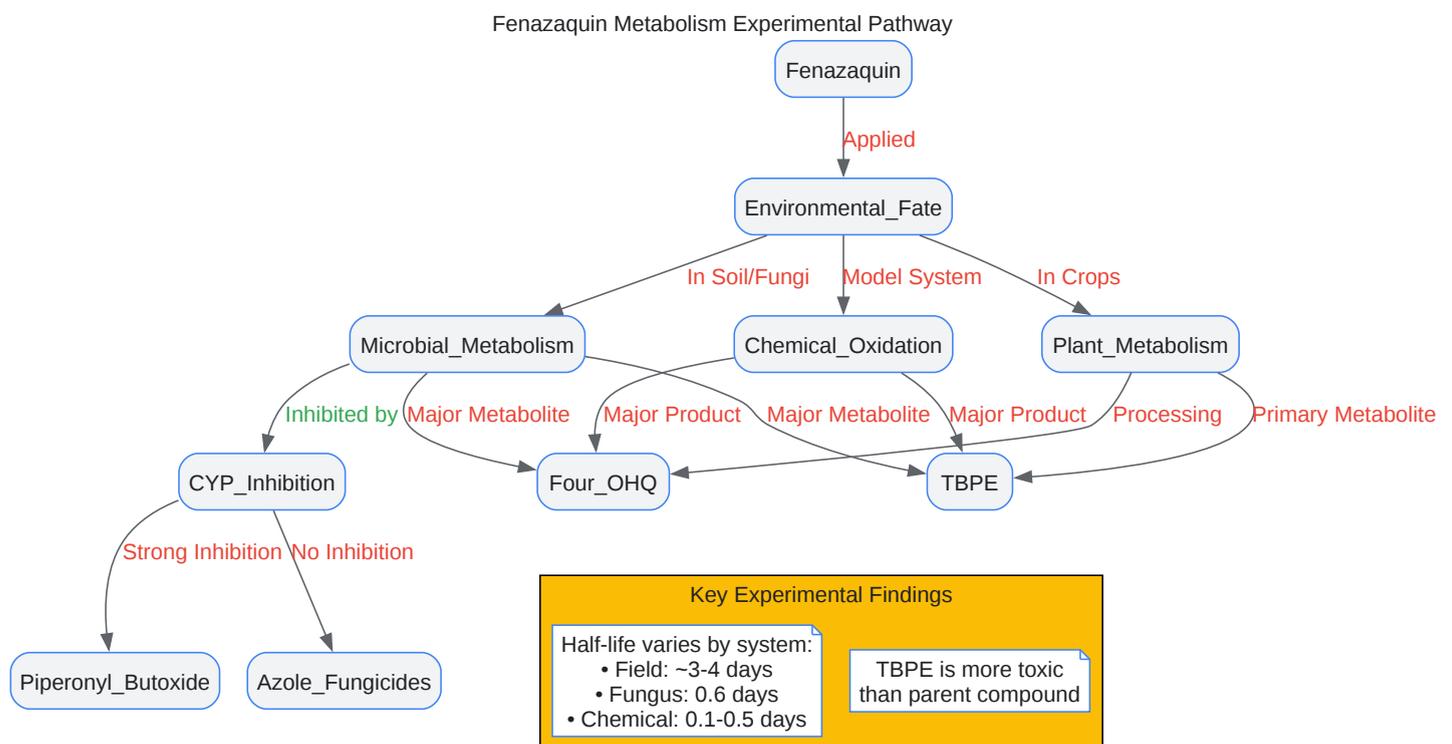
Q2: Which enzymes are responsible for fenazaquin's oxidative metabolism in soil fungi?

Studies with *Aspergillus niger* indicate that specific **cytochrome P450s (CYPs)** are the primary catalysts for the oxidative metabolism of **fenazaquin** [2].

- **Experimental Evidence:** The metabolism was **strongly inhibited by piperonyl butoxide** (a general CYP inhibitor), significantly extending the half-life to 58.7 days in vitro.
- **Unexpected Finding:** The metabolism was **not inhibited by azole fungicides** like ketoconazole and myclobutanil, suggesting the involved CYPs are insensitive to these common compounds [2]. This is a critical point for designing inhibition experiments.

Q3: How is fenazaquin's dissipation and metabolism represented experimentally?

The following diagram synthesizes the experimental findings on **fenazaquin's** fate, which can guide your lab and field studies.



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Troubleshooting Guide: Common Experimental Challenges

- **Challenge:** Unexpectedly rapid degradation of **fenazaquin** in a soil biotransformation assay.
- **Investigation Path:** Consider the contribution of native soil microbes, particularly fungi. The experimental workflow in the diagram above shows that microbial metabolism is a major pathway.

The finding that azole fungicides did not inhibit degradation in *Aspergillus niger* is critical [2]. Your experimental conditions might require a broader screening of inhibitors.

- **Challenge:** Detecting the parent compound but missing metabolites in residue analysis, leading to mass balance issues.
- **Investigation Path:** Ensure your analytical method (e.g., HPLC–MS/MS) is fully validated to control for residues of both **fenazaquin** and its key metabolite, **TBPE**, at a limit of quantification (LOQ) of at least 0.01 mg/kg [3]. The extraction efficiency for the metabolite should be confirmed.

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References

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2. Oxidative metabolism of quinazoline insecticide fenazaquin by ... [appliedbiolchem.springeropen.com]
3. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]

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